

In-Depth Analysis of the Molecular Weight of 7-Acetoxy-1-methylquinolinium iodide

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Compound of Interest

Compound Name: 7-Acetoxy-1-methylquinolinium
iodide

Cat. No.: B1366000

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This technical guide provides a detailed breakdown of the molecular weight of **7-Acetoxy-1-methylquinolinium iodide**, a fluorogenic substrate utilized by researchers and drug development professionals in the study of cholinesterase.

Molecular Composition and Formula

7-Acetoxy-1-methylquinolinium iodide, also known as AMQI, is a chemical compound with the molecular formula $C_{12}H_{12}INO_2$.^{[1][2][3]} This formula indicates that a single molecule of this compound is composed of carbon, hydrogen, iodine, nitrogen, and oxygen atoms.

Calculation of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The standard atomic weights of the elements present in **7-Acetoxy-1-methylquinolinium iodide** are presented in the table below.

Table 1: Atomic Composition and Weight Contribution

Element	Symbol	Number of Atoms	Standard Atomic Weight (g/mol)	Total Contribution to Molecular Weight (g/mol)
Carbon	C	12	12.011	144.132
Hydrogen	H	12	1.008	12.096
Iodine	I	1	126.904	126.904
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998
Total	329.137			

Based on the summation of the atomic weights, the calculated molecular weight of **7-Acetoxy-1-methylquinolinium iodide** is 329.137 g/mol . This value is consistent with the widely accepted molecular weight of 329.13 g/mol .[\[1\]](#)[\[2\]](#)

Experimental Verification (Hypothetical)

While the theoretical molecular weight provides a precise value, experimental techniques are employed for verification. A common method for determining the molecular weight of a compound like **7-Acetoxy-1-methylquinolinium iodide** is mass spectrometry.

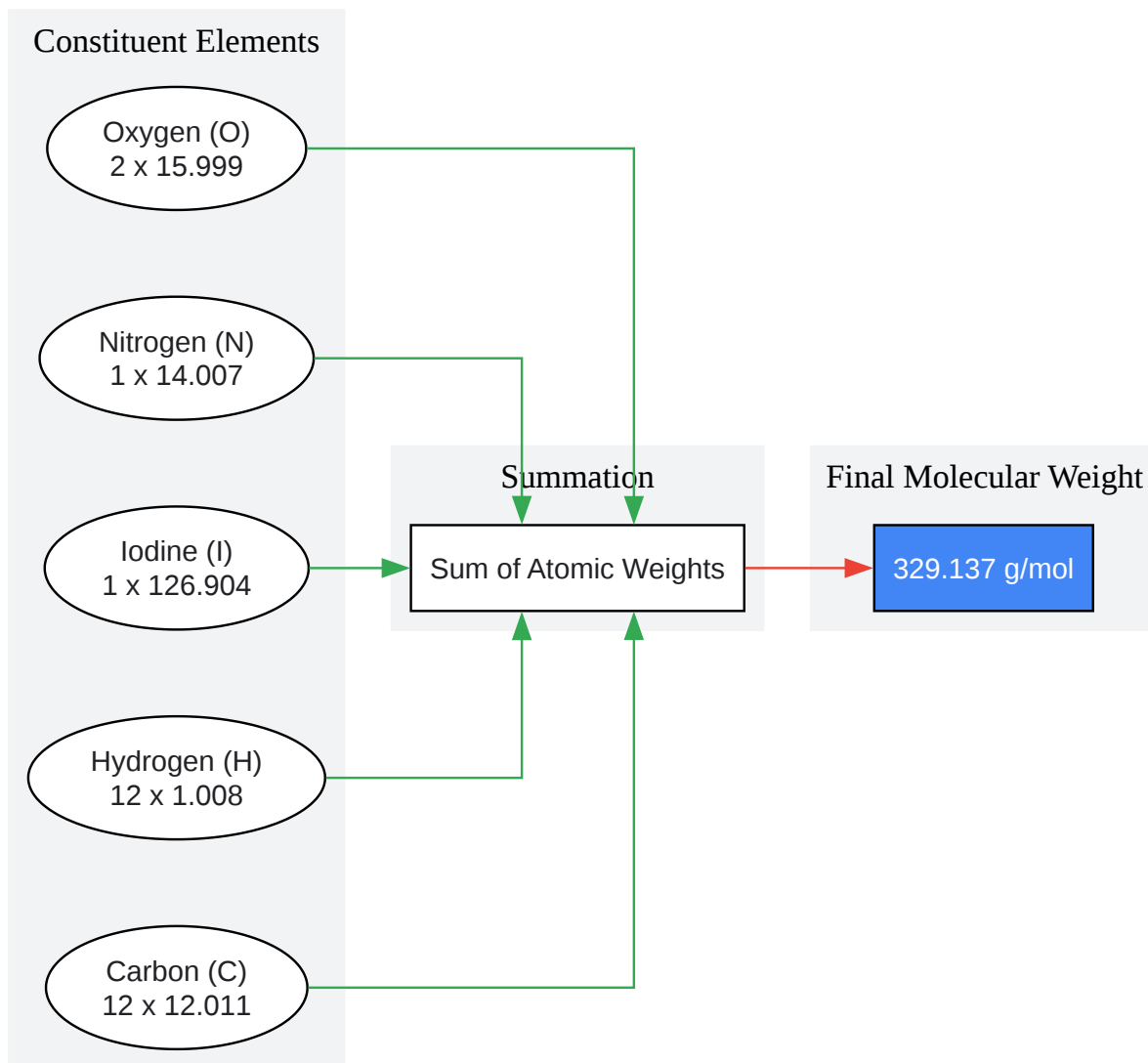
Experimental Protocol: Mass Spectrometry

- **Sample Preparation:** A dilute solution of **7-Acetoxy-1-methylquinolinium iodide** is prepared in a suitable volatile solvent, such as acetonitrile or methanol.
- **Ionization:** The sample is introduced into the mass spectrometer, where it undergoes ionization. Electrospray ionization (ESI) is a suitable technique for this compound, as it is a charged species.
- **Mass Analysis:** The ionized molecules are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).

- **Detection:** A detector records the abundance of ions at each m/z value, generating a mass spectrum.
- **Data Analysis:** The molecular weight is determined from the peak in the mass spectrum corresponding to the molecular ion. For **7-Acetoxy-1-methylquinolinium iodide**, a peak would be expected at an m/z corresponding to the cationic portion ($C_{12}H_{12}NO_2^+$), with the overall mass confirmed by the presence of the iodide counter-ion.

Visualization of Molecular Weight Calculation

The following diagram illustrates the logical flow of the molecular weight calculation, from the constituent elements to the final molecular weight.



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Caption: Molecular weight calculation workflow.

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